

(2S)-5-Methoxyflavan-7-ol: A Technical Review for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2S)-5-Methoxyflavan-7-ol

Cat. No.: B12397560

[Get Quote](#)

(2S)-5-Methoxyflavan-7-ol is a naturally occurring flavan, a class of flavonoids, isolated from Dragon's blood resin, a traditional medicinal substance obtained from various plant species, notably from the *Dracaena* and *Daemonorops* genera. This technical guide provides a comprehensive literature review of its chemical properties, isolation, and synthesis, alongside an analysis of the biological activities of structurally related compounds, offering insights for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of **(2S)-5-Methoxyflavan-7-ol** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₃	[1]
Molecular Weight	256.30 g/mol	[1]
CAS Number	35290-20-1	[1]
Appearance	Colorless sticky oil	[2]
Optical Rotation	[α] _D ²⁰ = -6.35 (c = 1.94, CHCl ₃)	[2]
Solubility	Soluble in DMSO	Inferred from commercial supplier data

Isolation and Synthesis

Natural Product Isolation

The primary source of **(2S)-5-Methoxyflavan-7-ol** is Dragon's blood resin. The seminal work by Cardillo and colleagues in 1971 first reported its isolation and structure elucidation.[3] While the detailed experimental protocol from the original publication is not readily available in public domains, a general procedure for the isolation of flavans from *Dracaena draco* resin involves extraction with an organic solvent followed by chromatographic separation.[4][5]

A general workflow for the isolation of flavanoids from Dragon's blood resin is as follows:



[Click to download full resolution via product page](#)

Figure 1: General workflow for flavan isolation from resin.

The acetonetic extract of the resin is typically subjected to column chromatography on silica gel, eluting with a gradient of solvents such as dichloromethane and methanol.[4] Fractions containing the target compound are then further purified using techniques like preparative thin-layer chromatography (PTLC) to yield the pure **(2S)-5-Methoxyflavan-7-ol**. [4]

Chemical Synthesis

A biomimetic synthesis of 5-Methoxyflavan-7-ol has been described in a doctoral thesis.[2] The synthesis involves the purification of the final product by flash column chromatography (FCC) using a mixture of hexanes and ethyl acetate as the eluent.[2] The analytical data of the synthetic product was reported to be identical to the racemic compound, and the enantiomeric excess of the synthesized **(2S)-5-Methoxyflavan-7-ol** was determined by HPLC.[2]

Biological Activity and Therapeutic Potential

To date, there is a notable absence of specific quantitative data in the public domain regarding the biological activities of **(2S)-5-Methoxyflavan-7-ol**. However, the bioactivities of structurally similar methoxyflavones and flavanones provide valuable insights into its potential therapeutic applications.

Potential Anticancer Activity

Numerous studies have demonstrated the cytotoxic effects of methoxyflavonoids against various cancer cell lines.^{[6][7]} For instance, (2S)-4'-Hydroxy-7-methoxyflavan, a closely related compound, has shown a significant cytotoxic effect on human leukemic Molt 4 cells.^[8] Another study on 2(S)-5,2',5'-trihydroxy-7,8-dimethoxyflavanone and its analogues reported potent cytotoxicity against L1210, K562, and A549 cancer cell lines.^[1] The structure-activity relationship of methoxyflavones suggests that the presence and position of methoxy and hydroxy groups on the flavan backbone are crucial for their anticancer activity.^{[6][7]}

Potential Anti-inflammatory Activity

Flavonoids are well-known for their anti-inflammatory properties.^[9] Studies on 5,7-dimethoxyflavone have shown that it possesses anti-inflammatory effects comparable to aspirin in a rat paw edema model and can inhibit prostaglandin biosynthesis.^[9] Another compound, 5,6,7-trimethoxyflavone, has been found to suppress the production of pro-inflammatory mediators in macrophages and protect mice from lethal endotoxin shock.^[10] These findings suggest that **(2S)-5-Methoxyflavan-7-ol** may also exhibit anti-inflammatory activity.

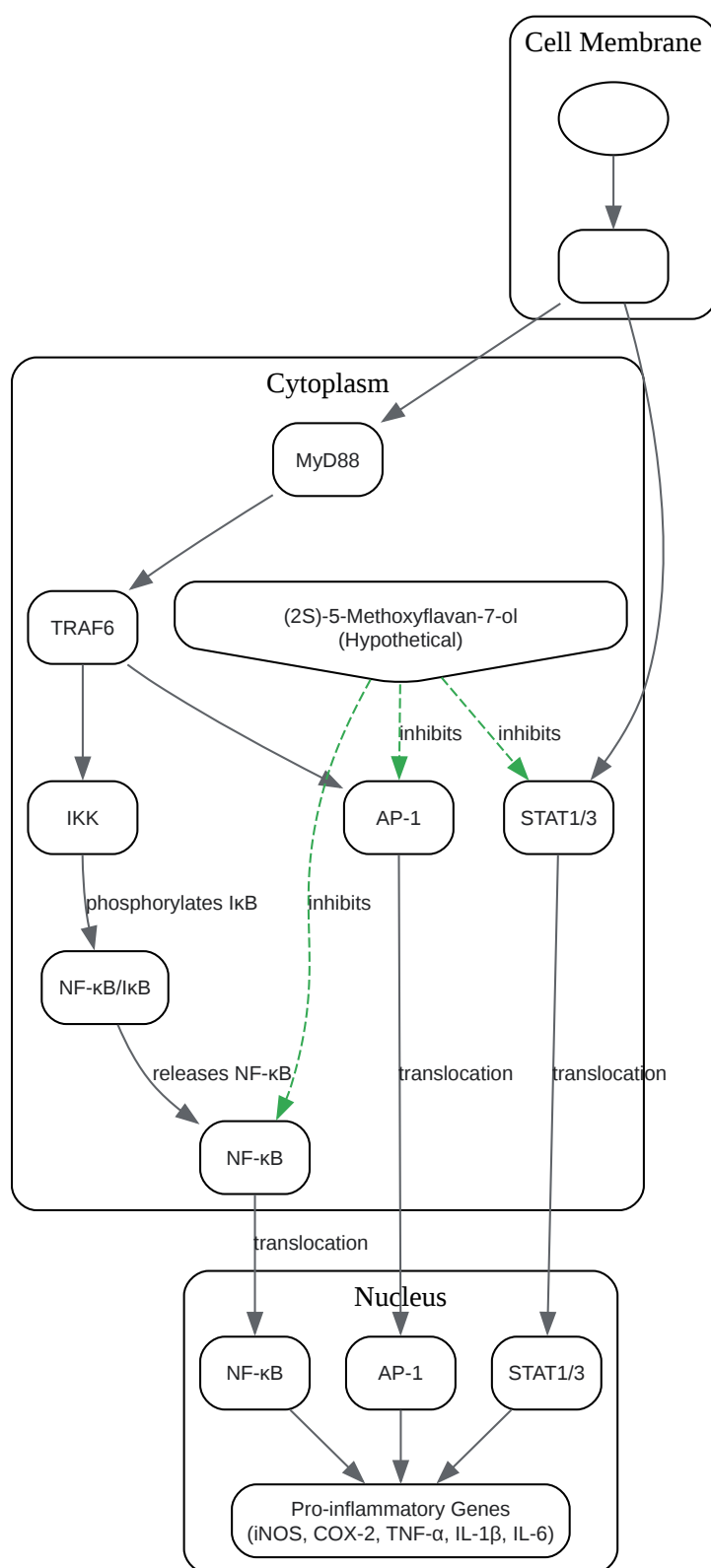
Potential Antioxidant Activity

The antioxidant potential of flavonoids is a widely recognized characteristic. The 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical scavenging assay is a common method to evaluate this activity.^[11] While no specific DPPH assay results have been reported for **(2S)-5-Methoxyflavan-7-ol**, studies on other flavonoids, such as those from *Cleistocalyx operculatus*, have demonstrated their potent antioxidant and radical scavenging capabilities.^[12]

Signaling Pathways of Related Compounds

While the specific signaling pathways modulated by **(2S)-5-Methoxyflavan-7-ol** have not been elucidated, research on other methoxyflavones provides potential targets for investigation. For example, 5,6,7-trimethoxyflavone has been shown to down-regulate the expression of pro-inflammatory genes by interfering with the activation of NF-κB, AP-1, and STAT1/3.^[10]

A hypothetical signaling pathway for the anti-inflammatory action of a methoxyflavone is depicted below.



[Click to download full resolution via product page](#)

Figure 2: Hypothetical anti-inflammatory signaling pathway.

Future Directions

The existing literature on **(2S)-5-Methoxyflavan-7-ol** is limited, presenting a clear opportunity for further research. Key areas for future investigation include:

- **Quantitative Biological Evaluation:** Comprehensive screening of **(2S)-5-Methoxyflavan-7-ol** for its anticancer, anti-inflammatory, and antioxidant activities using a panel of in vitro assays to determine IC₅₀ and EC₅₀ values.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways modulated by this compound to understand its mode of action.
- **Enantioselective Synthesis:** Development of a robust and scalable enantioselective synthesis method to produce sufficient quantities of the pure (2S)-enantiomer for preclinical and clinical studies.
- **In Vivo Efficacy and Safety:** Evaluation of the therapeutic efficacy and safety profile of **(2S)-5-Methoxyflavan-7-ol** in relevant animal models of cancer and inflammatory diseases.

In conclusion, while **(2S)-5-Methoxyflavan-7-ol** is a known natural product, its full therapeutic potential remains largely unexplored. The promising biological activities of structurally related methoxyflavonoids warrant a more in-depth investigation into this compound as a potential lead for the development of new therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antitumor activity of 2(S)-5,2',5'-trihydroxy-7,8-dimethoxyflavanone and its analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 3. researchgate.net [researchgate.net]

- 4. Phytochemical and anti-staphylococcal biofilm assessment of *Dracaena draco* L. Spp. draco resin - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Mechanistic Insights into the Anticancer Potential of Methoxyflavones Analogs: A Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Anti-inflammatory activity of 5,7-dimethoxyflavone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. 5,6,7-trimethoxyflavone suppresses pro-inflammatory mediators in lipopolysaccharide-induced RAW 264.7 macrophages and protects mice from lethal endotoxin shock - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Antioxidant and anticancer activity of 3'-formyl-4', 6'-dihydroxy-2'-methoxy-5'-methylchalcone and (2S)-8-formyl-5-hydroxy-7-methoxy-6-methylflavanone - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(2S)-5-Methoxyflavan-7-ol: A Technical Review for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397560#literature-review-of-2s-5-methoxyflavan-7-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com